Proper Disposal Procedures for NCI-B16

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Compound of Interest

Compound Name:	*NCI-B16*
CAS No.:	*5300-56-1*
Cat. No.:	*B3353136*

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedural guidance for the proper disposal of the chemical compound **NCI-B16**. The information is intended to ensure the safety of laboratory personnel and compliance with standard laboratory waste management practices.

Compound Identification and Hazard Assessment

A Safety Data Sheet (SDS) for **NCI-B16** (CAS No. 802835-01-4) from a commercial supplier classifies the substance as non-hazardous.[1] This assessment is the primary basis for the recommended disposal procedures.

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Identifier	Value
Compound Name	NCI-B16
CAS Number	802835-01-4
Molecular Formula	C27H26N8O4
Molecular Weight	526.55 g/mol
Hazard Classification	Not a hazardous substance or mixture[1]

Personal Protective Equipment (PPE)

Before handling **NCI-B16** for any purpose, including disposal, personnel should wear standard laboratory PPE:

- Safety glasses or goggles
- Laboratory coat
- Chemical-resistant gloves (e.g., nitrile)

Disposal of Unused or Waste **NCI-B16**

Given that **NCI-B16** is classified as a non-hazardous substance, it does not typically require disposal as hazardous chemical waste.[1] However, institutional and local regulations must always be followed. The general procedure for the disposal of non-hazardous chemical waste should be adopted.

Step-by-Step Disposal Procedure:

- Consult Institutional Guidelines: Always refer to your institution's specific waste disposal procedures for non-hazardous chemical waste.
- Small Quantities: For trace amounts or residues, wipe down the contaminated surface with an appropriate solvent (e.g., 70% ethanol) and dispose of the cleaning materials in the regular laboratory trash, unless otherwise specified by your institution.

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- Bulk Quantities: For larger quantities of **NCI-B16**, it is recommended to consult with your institution's Environmental Health and Safety (EHS) office for guidance on the most appropriate disposal method. While not classified as hazardous, some institutions may have specific protocols for the disposal of research compounds.

- Empty Containers: Empty containers of **NCI-B16** should be triple-rinsed with an appropriate solvent. The rinsate can typically be disposed of down the sanitary sewer with copious amounts of water, provided this is in accordance with local and institutional regulations. After rinsing, the empty container can usually be disposed of in the regular laboratory trash or recycling, depending on the container material and institutional policies. Deface the label on the container before disposal to prevent misidentification.

Spill and Emergency Procedures

In the event of a spill, the following procedures should be followed:

- Ensure Proper Ventilation: If a significant amount of dust is generated, ensure the area is well-ventilated.

- Contain the Spill: Use absorbent pads or other appropriate materials to contain the spill.

- Clean the Spill: For a solid spill, carefully sweep or vacuum the material, avoiding dust generation. For a liquid spill, use an absorbent material to soak up the substance.

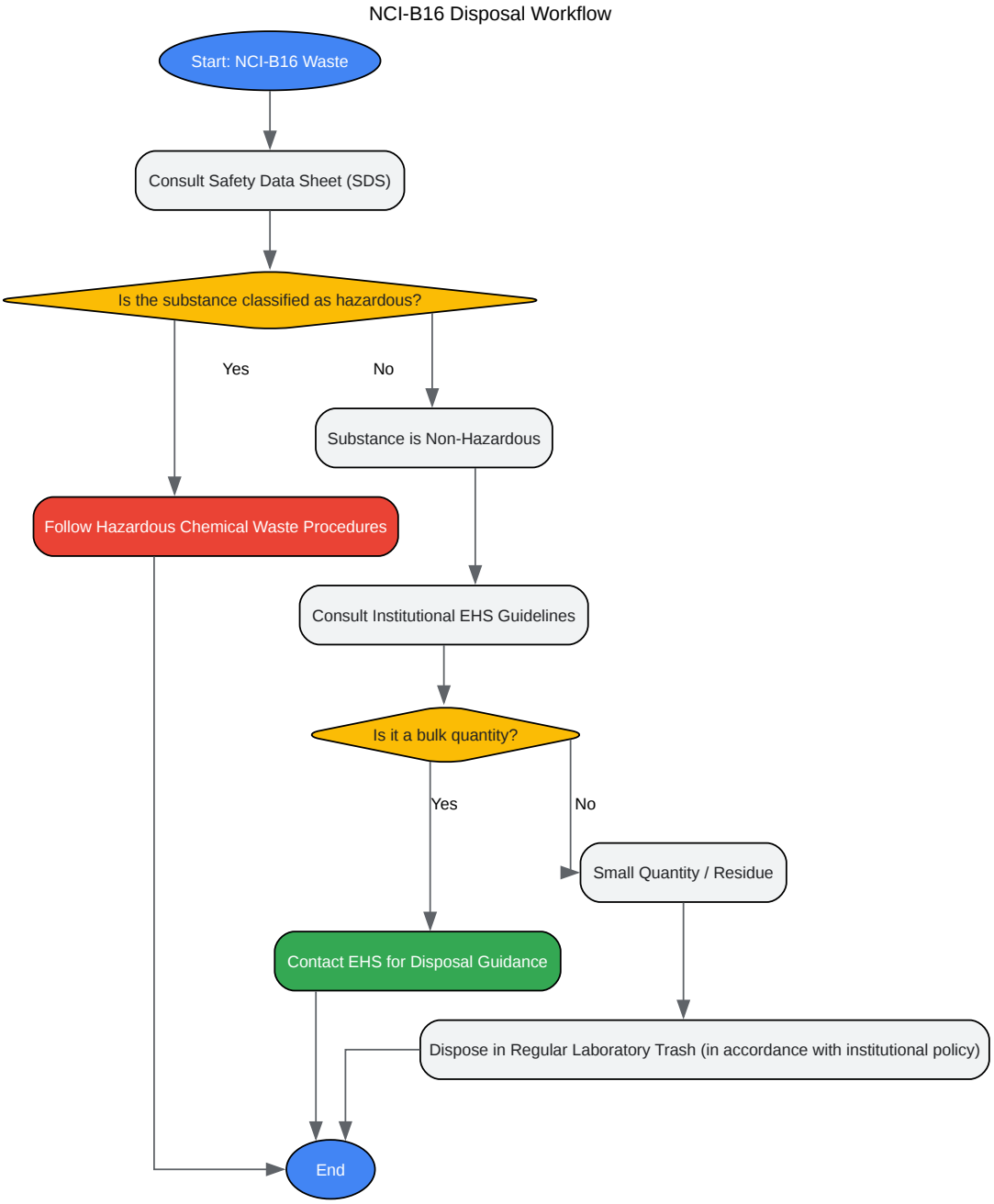
- Decontaminate the Area: Clean the spill area with soap and water or an appropriate laboratory disinfectant.

- Dispose of Spill Debris: Place all contaminated cleaning materials in a sealed bag and dispose of them in the regular laboratory trash, unless a large quantity was spilled, in which case, consult your EHS office.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **NCI-B16**.

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Caption: Decision workflow for the proper disposal of **NCI-B16**.

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References

- 1. file.glpbio.com [file.glpbio.com]
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